

# A Comprehensive Technical Guide to Glycylglycinamide

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## Compound of Interest

Compound Name: Glycylglycinamide

Cat. No.: B1619928

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This guide provides an in-depth overview of the chemical and structural properties of **Glycylglycinamide**, tailored for researchers, scientists, and professionals in the field of drug development.

## Chemical Identity and Properties

**Glycylglycinamide** is a dipeptide amide. The following table summarizes its key quantitative identifiers and molecular properties.

Identifier	Value	Source
CAS Number	20238-94-2	[1]
Molecular Formula	C4H9N3O2	[1]
Molecular Weight	131.13 g/mol	[1][2]
IUPAC Name	2-amino-N-(2-amino-2-oxoethyl)acetamide	[1]
Canonical SMILES	C(C(=O)NCC(=O)N)N	
InChI	InChI=1S/C4H9N3O2/c5-1-4(9)7-2-3(6)8/h1-2,5H2,(H2,6,8)(H,7,9)	
InChIKey	DJGACOXTAHQLTD-UHFFFAOYSA-N	

## Molecular Structure

The molecular structure of **Glycylglycinamide** consists of two glycine units linked by a peptide bond, with the C-terminus amidated. This structure is visualized in the following diagram.

Caption: 2D molecular structure of **Glycylglycinamide**.

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## References

- 1. Glycylglycinamide | C4H9N3O2 | CID 437662 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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